

Copper(II) Chloride (CuCl₂): The Stable Dichloride

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Compound of Interest

Compound Name: Silver(II)chloride

Cat. No.: B13135578

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Copper(II) chloride is an inorganic compound that exists in both anhydrous and dihydrate forms. The anhydrous form is a yellowish-brown powder, while the dihydrate (CuCl₂·2H₂O) is a blue-green crystalline solid. It is the most common copper(II) compound after copper sulfate.

Physical and Chemical Properties

A summary of the key physical and chemical properties of copper(II) chloride is presented in the table below.

Property	Value
Molecular Formula	CuCl ₂
Molar Mass	134.45 g/mol (anhydrous), 170.48 g/mol (dihydrate)
Appearance	Yellowish-brown powder (anhydrous), blue-green crystalline solid (dihydrate)
Melting Point	498 °C (anhydrous, decomposes)
Boiling Point	993 °C (anhydrous, decomposes)
Density	3.386 g/cm ³ (anhydrous)
Solubility in Water	75.7 g/100 mL at 25 °C
Crystal Structure	Distorted CdI ₂ structure (anhydrous), distorted octahedral (dihydrate)
Coordination Geometry	Octahedral

A notable feature of copper(II) compounds, including CuCl₂, is the Jahn-Teller effect, a geometric distortion of non-linear molecules in certain electronic situations. This effect is particularly pronounced in six-coordinate Cu(II) complexes, leading to a tetragonal distortion of the otherwise regular octahedral geometry. This distortion is responsible for the observed crystal structure of CuCl₂.

Experimental Protocols

A common laboratory synthesis of copper(II) chloride involves the reaction of copper metal with hydrochloric acid and an oxidizing agent like hydrogen peroxide.

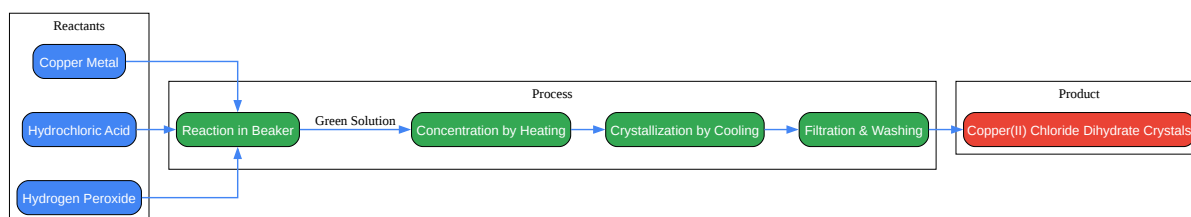
Materials:

- Copper powder or turnings
- Concentrated hydrochloric acid (HCl)
- 3% Hydrogen peroxide (H₂O₂)

- Beaker
- Heating plate
- Stirring rod

Procedure:

- Place a known quantity of copper metal in a beaker.
- Add concentrated hydrochloric acid to cover the copper.
- Slowly add hydrogen peroxide to the mixture. The reaction is exothermic and will produce chlorine gas, so it must be performed in a well-ventilated fume hood. The reaction is: $\text{Cu(s)} + 2\text{HCl(aq)} + \text{H}_2\text{O}_2\text{(aq)} \rightarrow \text{CuCl}_2\text{(aq)} + 2\text{H}_2\text{O(l)}$.
- Stir the mixture until all the copper has reacted, which is indicated by the cessation of gas evolution and the formation of a green solution.
- Gently heat the solution to concentrate it.
- Allow the solution to cool, which will cause the blue-green crystals of $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$ to precipitate.
- Collect the crystals by filtration and wash them with a small amount of cold water.
- Dry the crystals in a desiccator.

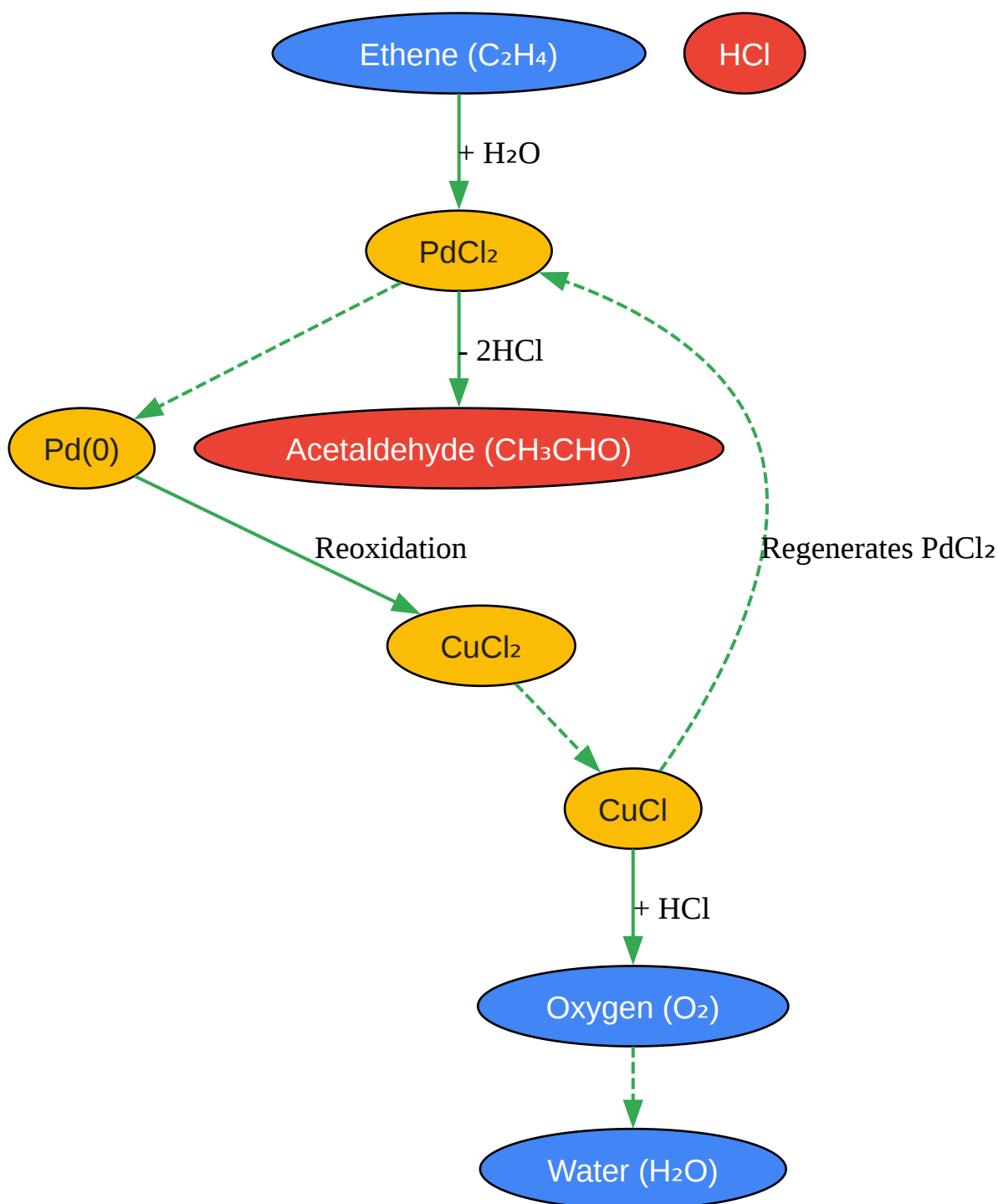


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Figure 1: Experimental workflow for the synthesis of Copper(II) Chloride Dihydrate.

Catalytic Applications

Copper(II) chloride is a versatile catalyst in various organic reactions. One of its most significant industrial applications is as a co-catalyst with palladium(II) chloride in the Wacker process, which converts ethene to ethanal (acetaldehyde). In this process, CuCl_2 reoxidizes the palladium catalyst, allowing the catalytic cycle to continue.



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Figure 2: Simplified catalytic cycle of the Wacker process showing the role of $CuCl_2$.

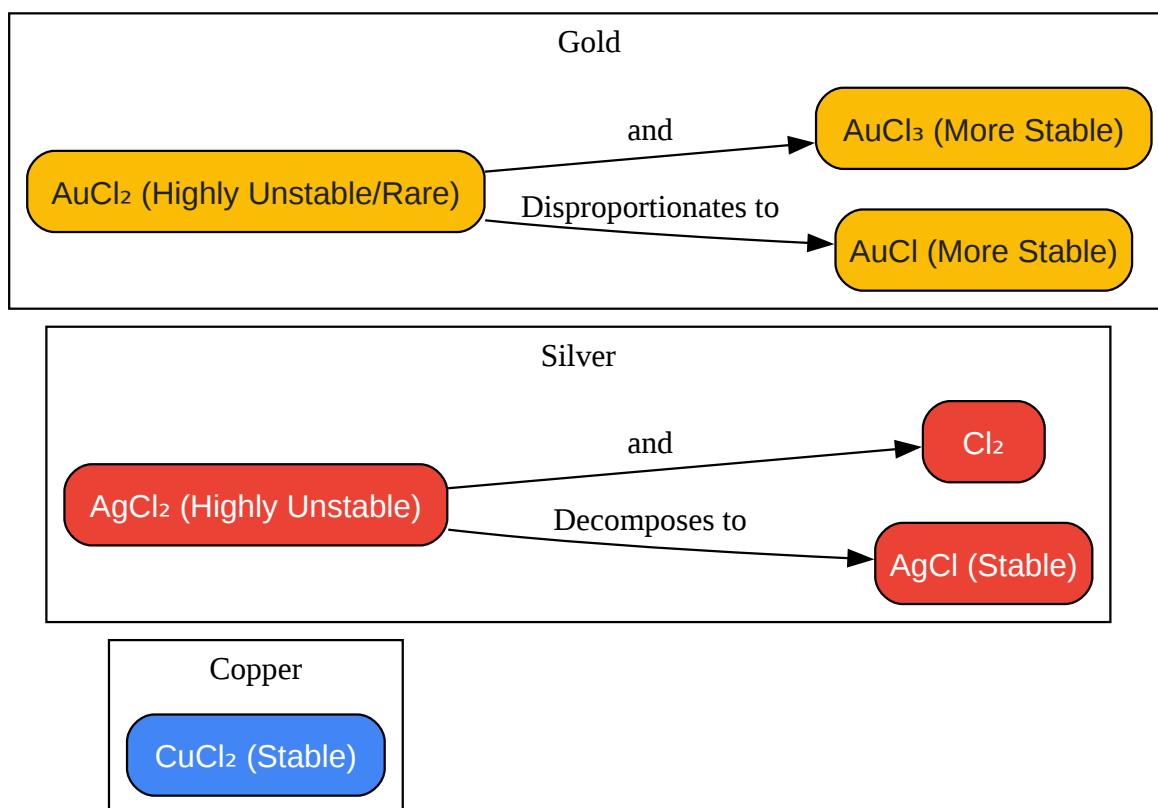
Silver(II) Chloride ($AgCl_2$): The Unstable Dichloride

In stark contrast to copper, silver in the +2 oxidation state is highly unstable. While silver(I) chloride (AgCl) is a well-known, stable compound, silver(II) chloride (AgCl_2) does not exist under normal conditions.

Theoretical Stability

Computational studies have investigated the properties of hypothetical AgCl_2 polymorphs. These studies indicate that while some structures might have a negative enthalpy of formation, they are all thermodynamically unstable with respect to decomposition into the more stable silver(I) chloride and chlorine gas.

The instability of Ag(II) is a known feature of silver chemistry. The Ag^{2+} ion is a powerful oxidizing agent, readily being reduced to the more stable Ag^+ state.



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Figure 3: Conceptual diagram illustrating the relative stabilities of Group 11 dichlorides.

Gold(II) Chloride (AuCl_2): A Rare and Unstable Species

Similar to silver, gold does not readily form a stable dichloride. The most common oxidation states for gold are +1 (aurous) and +3 (auric). Gold(III) chloride is a relatively stable compound, typically existing as a dimer, Au_2Cl_6 .

While gold(II) complexes are known, they are rare and often contain gold-gold bonds or are stabilized by specific ligands. A simple, monomeric gold(II) chloride molecule is not a well-characterized, stable compound. The Au(II) state is prone to disproportionation into the more stable Au(I) and Au(III) states.

Comparative Summary and Conclusion

The comparison of Group 11 dichlorides is fundamentally a story of decreasing stability down the group for the +2 oxidation state.

- **Copper(II) Chloride (CuCl_2):** A stable, well-characterized, and commercially available compound with significant applications, particularly in catalysis. Its properties are well-documented, and its synthesis is straightforward.
- **Silver(II) Chloride (AgCl_2):** A highly unstable and hypothetical compound under normal conditions. It readily decomposes to silver(I) chloride. Direct experimental comparison with CuCl_2 is not feasible.
- **Gold(II) Chloride (AuCl_2):** A rare and unstable species. Gold in the +2 oxidation state is uncommon and tends to disproportionate. A simple dichloride is not a stable, isolable compound.

For researchers and drug development professionals, this comparison underscores the unique stability of CuCl_2 among the Group 11 dichlorides. While CuCl_2 is a readily available and useful reagent and catalyst, the dichlorides of silver and gold are not practical for similar applications due to their inherent instability. Any consideration of Ag(II) or Au(II) chemistry requires specialized conditions and ligand systems to stabilize this otherwise transient oxidation state.

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